

# Navigating the Nuances of Dimethylchlorophosphite: A Technical Guide to Structure and Properties

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## Compound of Interest

Compound Name: Dimethylchlorophosphite

Cat. No.: B15290410

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A point of clarification for researchers: The nomenclature surrounding "Dimethylchlorophosphite" can be ambiguous. It is critical to distinguish between two distinct organophosphorus compounds: **Dimethylchlorophosphite** (CAS 3743-07-5), which contains a trivalent phosphorus (P(III)) center, and the more commonly referenced Dimethyl chlorophosphate (CAS 813-77-4), featuring a pentavalent phosphorus (P(V)) center. This guide provides a comprehensive overview of the structure and properties of both compounds to mitigate potential confusion in research and development.

## Dimethylchlorophosphite (CAS 3743-07-5)

**Dimethylchlorophosphite**, with the chemical formula  $C_2H_6ClO_2P$ , is a reactive organophosphorus compound utilized as a reagent in specialized organic synthesis.<sup>[1][2]</sup> Its utility is noted in the preparation of 2-alkyl-3-phosphonopropanoic acid derivatives and pyrimidine nucleoside phosphonic acids, which are of interest in the development of antiviral and antibacterial agents.<sup>[1][3]</sup>

## Molecular Structure

The central phosphorus atom in **dimethylchlorophosphite** is bonded to two methoxy groups and a chlorine atom, with a lone pair of electrons on the phosphorus, characteristic of a phosphite.

**Figure 1:** Molecular structure of **Dimethylchlorophosphite**.

## Physicochemical Properties

A summary of the key physicochemical properties of **dimethylchlorophosphite** is presented in the table below.

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>6</sub> ClO <sub>2</sub> P
Molecular Weight	128.49 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	3743-07-5 <a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	96 °C at 760 mmHg <a href="#">[1]</a>
Flash Point	11.8 °C <a href="#">[1]</a>
Vapor Pressure	50.8 mmHg at 25 °C <a href="#">[1]</a>

## Dimethyl chlorophosphate (CAS 813-77-4)

Dimethyl chlorophosphate, with the chemical formula C<sub>2</sub>H<sub>6</sub>ClO<sub>3</sub>P, is a widely used intermediate in organic synthesis. It is recognized for its role in the preparation of various biologically active molecules, including enzyme inhibitors and prodrugs.[\[4\]](#)

## Molecular Structure

In contrast to its phosphite counterpart, dimethyl chlorophosphate possesses a tetrahedral phosphorus center double-bonded to one oxygen atom and single-bonded to two methoxy groups and a chlorine atom.

**Figure 2:** Molecular structure of Dimethyl chlorophosphate.

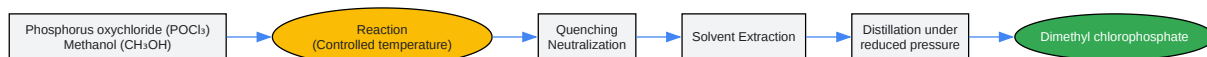
## Physicochemical Properties

The key physicochemical properties of dimethyl chlorophosphate are summarized in the following table.

Property	Value
Molecular Formula	C <sub>2</sub> H <sub>6</sub> ClO <sub>3</sub> P
Molecular Weight	144.49 g/mol
CAS Number	813-77-4
Boiling Point	80 °C at 25 mmHg
Density	1.34 g/mL at 25 °C
Refractive Index	n <sub>20/D</sub> 1.413

## Synthesis of Dimethyl chlorophosphate

A common laboratory-scale synthesis of dimethyl chlorophosphate involves the reaction of phosphorus oxychloride with methanol. The following diagram illustrates a generalized workflow for this synthesis.



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## References

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